

Application Note: ^1H and ^{13}C NMR Spectral Analysis of Geranyl Butyrate

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Compound of Interest

Compound Name: Geranyl butyrate

Cat. No.: B1671448

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Abstract

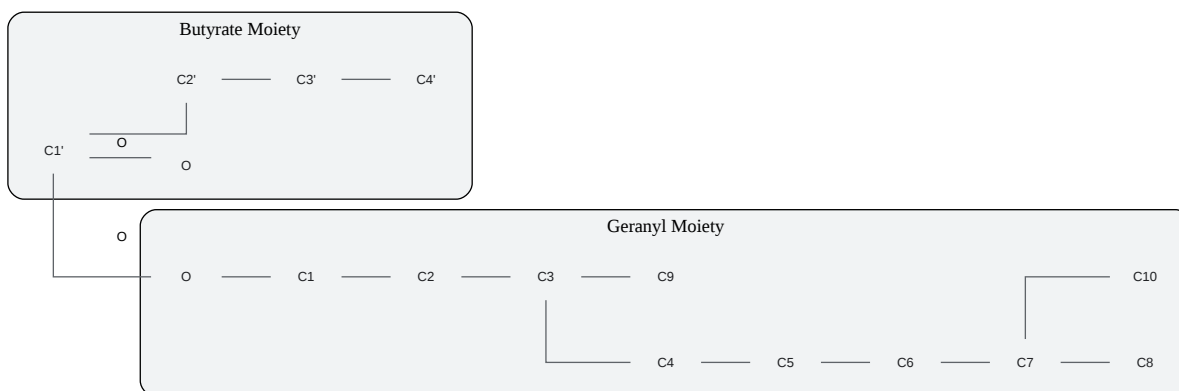
This document provides a detailed protocol and data interpretation guide for the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectral analysis of **geranyl butyrate**, a common fragrance and flavor compound. The provided data, presented in clear tabular format, serves as a reference for the identification and structural elucidation of this acyclic monoterpene ester. This guide is intended to assist researchers in the fields of natural product chemistry, quality control, and drug development in the accurate analysis of **geranyl butyrate** and related compounds.

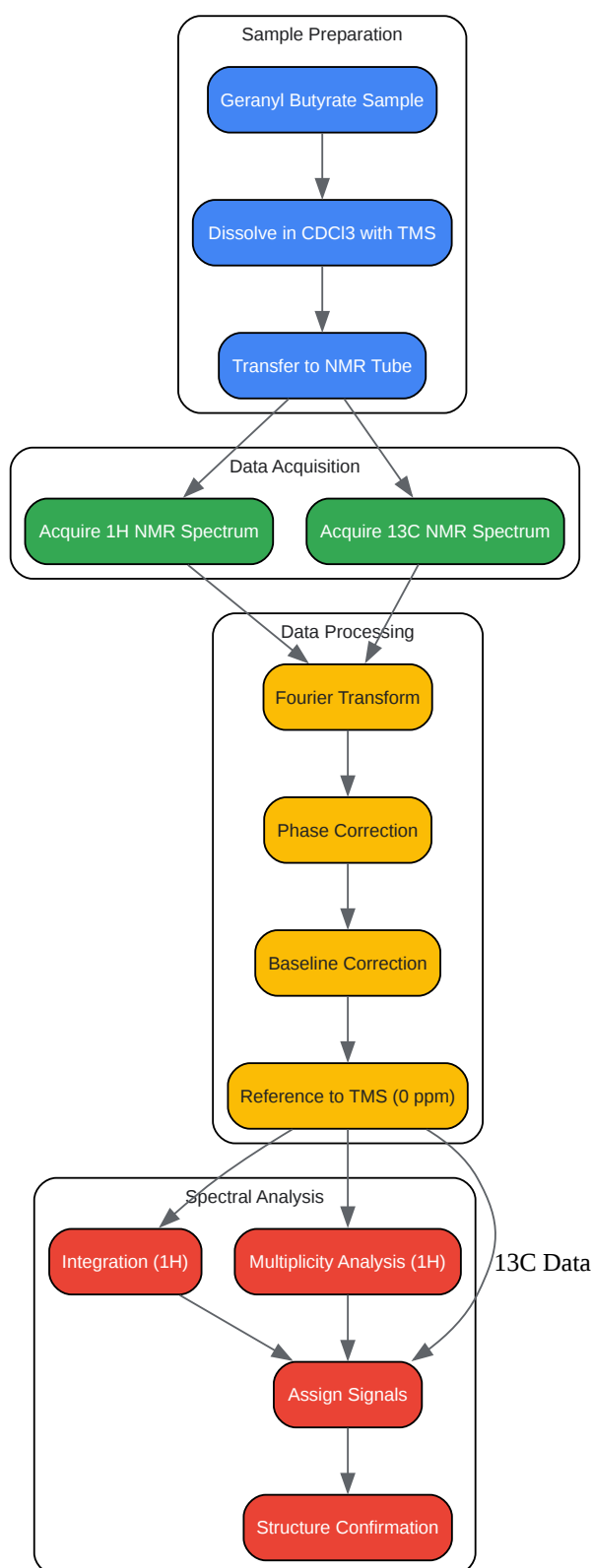
Introduction

Geranyl butyrate is the ester formed from the condensation of the monoterpene alcohol geraniol and butyric acid. It is a colorless liquid with a fruity, rosy aroma, and is widely used in the flavor and fragrance industry. The structural confirmation and purity assessment of **geranyl butyrate** are critical for its application. NMR spectroscopy is a powerful analytical technique for the unambiguous structural elucidation of organic molecules. This application note details the expected ^1H and ^{13}C NMR spectra of **geranyl butyrate** and provides a standard protocol for sample preparation and data acquisition.

Chemical Structure

The chemical structure of **geranyl butyrate** is shown below, with atom numbering for NMR spectral assignment.





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